

An In-Depth Technical Guide to 4-Nonylaniline: Properties, Synthesis, and Characterization

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Nonylaniline

Cat. No.: B1345694

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Nonylaniline**, a long-chain alkylated aromatic amine. Due to the limited availability of detailed experimental data for this specific compound, this document combines known properties with generalized, representative protocols for the synthesis and characterization of p-alkylanilines. This approach offers a robust framework for researchers and drug development professionals working with or considering the use of **4-Nonylaniline** and related compounds.

Core Properties of 4-Nonylaniline

4-Nonylaniline, also known as p-nonylaniline, is an organic compound with the chemical formula $C_{15}H_{25}N$. Its structure consists of an aniline core with a nonyl group attached at the para position of the benzene ring. While extensive experimental data for **4-Nonylaniline** is not readily available in the public domain, some of its fundamental properties have been reported or can be predicted.

Table 1: Physicochemical Properties of **4-Nonylaniline**

Property	Value	Source
CAS Number	37529-29-6	Chemical Abstracts Service
Molecular Formula	C ₁₅ H ₂₅ N	-
Molecular Weight	219.37 g/mol	-
Boiling Point	144 °C at 2 mmHg	Reported
Density (Predicted)	0.913 ± 0.06 g/cm ³	Predicted
pKa (Predicted)	4.96 ± 0.10	Predicted

To provide a broader context for the physical properties of **4-Nonylaniline**, the following table presents the trend in boiling points for a homologous series of p-alkylanilines. This data can be used to estimate the properties of **4-Nonylaniline** and other long-chain alkylanilines.

Table 2: Boiling Points of p-Alkylanilines

Compound	Alkyl Chain	Molecular Weight (g/mol)	Boiling Point (°C)
p-Ethylaniline	C ₂ H ₅	121.18	216
p-Butylaniline	C ₄ H ₉	149.23	243
p-Hexylaniline	C ₆ H ₁₃	177.28	275-277
p-Octylaniline	C ₈ H ₁₇	205.34	305-307
4-Nonylaniline	C ₉ H ₁₉	219.37	~320-330 (Estimated at atm. pressure)

Synthesis and Characterization

Due to the absence of a specific, detailed synthesis protocol for **4-Nonylaniline** in the literature, a general and representative experimental procedure for the synthesis of p-alkylanilines is provided below. This method is based on the well-established reductive amination of a ketone with aniline. Following the synthesis, standard analytical techniques for the characterization of the product are outlined.

Generalized Experimental Protocol for the Synthesis of 4-Nonylaniline

This protocol describes the synthesis of **4-Nonylaniline** via reductive amination of nonanal with aniline, followed by reduction of the intermediate imine.

Materials:

- Aniline
- Nonanal
- Sodium triacetoxyborohydride (STAB)
- Dichloroethane (DCE)
- Acetic acid
- Saturated aqueous sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Dichloromethane (DCM)
- Hexane
- Ethyl acetate

Procedure:

- **Imine Formation:** In a round-bottom flask, dissolve aniline (1.0 eq) in dichloroethane (DCE). To this solution, add nonanal (1.0 eq) and a catalytic amount of acetic acid. Stir the reaction mixture at room temperature for 2-4 hours. The progress of the imine formation can be monitored by Thin Layer Chromatography (TLC).
- **Reduction:** Once the imine formation is complete, add sodium triacetoxyborohydride (STAB) (1.5 eq) portion-wise to the reaction mixture. Continue stirring at room temperature overnight.

- **Work-up:** Quench the reaction by the slow addition of a saturated aqueous sodium bicarbonate solution until the effervescence ceases. Transfer the mixture to a separatory funnel and extract the aqueous layer with dichloromethane (3 x 50 mL).
- **Purification:** Combine the organic layers and wash with brine. Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- **Chromatography:** Purify the crude product by column chromatography on silica gel using a hexane-ethyl acetate gradient to yield pure **4-Nonylaniline**.

Generalized Experimental Protocol for Characterization

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis:

- **Instrumentation:** A standard GC-MS system equipped with a capillary column (e.g., HP-5MS) is used.
- **Sample Preparation:** Prepare a dilute solution of the synthesized **4-Nonylaniline** in dichloromethane.
- **GC Conditions:**
 - **Injector Temperature:** 250 °C
 - **Oven Program:** Start at 100 °C, hold for 2 minutes, then ramp to 280 °C at a rate of 10 °C/min, and hold for 5 minutes.
 - **Carrier Gas:** Helium at a constant flow rate of 1 mL/min.
- **MS Conditions:**
 - **Ion Source Temperature:** 230 °C
 - **Ionization Mode:** Electron Ionization (EI) at 70 eV.
 - **Mass Range:** 40-500 amu.

- **Data Analysis:** The retention time of the peak corresponding to **4-Nonylaniline** and the fragmentation pattern in the mass spectrum will confirm the identity and purity of the compound. The molecular ion peak should be observed at $m/z = 219$.

Nuclear Magnetic Resonance (NMR) Spectroscopy Analysis:

- **Instrumentation:** A 400 MHz or 500 MHz NMR spectrometer.
- **Sample Preparation:** Dissolve approximately 10-20 mg of the purified **4-Nonylaniline** in deuterated chloroform ($CDCl_3$).
- **1H NMR:** Acquire the proton NMR spectrum. The expected signals would include:
 - Aromatic protons in the range of 6.5-7.5 ppm.
 - A broad singlet for the $-NH_2$ protons around 3.5-4.5 ppm.
 - Signals for the nonyl chain protons, including a triplet for the terminal methyl group around 0.9 ppm and multiplets for the methylene groups.
- **^{13}C NMR:** Acquire the carbon NMR spectrum. The expected signals would include:
 - Aromatic carbon signals in the range of 110-150 ppm.
 - Aliphatic carbon signals for the nonyl chain in the range of 14-40 ppm.

Role in Drug Discovery and Development

Aniline and its derivatives are important structural motifs in many pharmaceuticals.^{[1][2]} They can serve as versatile building blocks for the synthesis of a wide range of biologically active molecules.^[3] However, the aniline scaffold is also associated with potential toxicity, primarily due to metabolic activation by cytochrome P450 enzymes, which can lead to the formation of reactive metabolites.^{[4][5][6]}

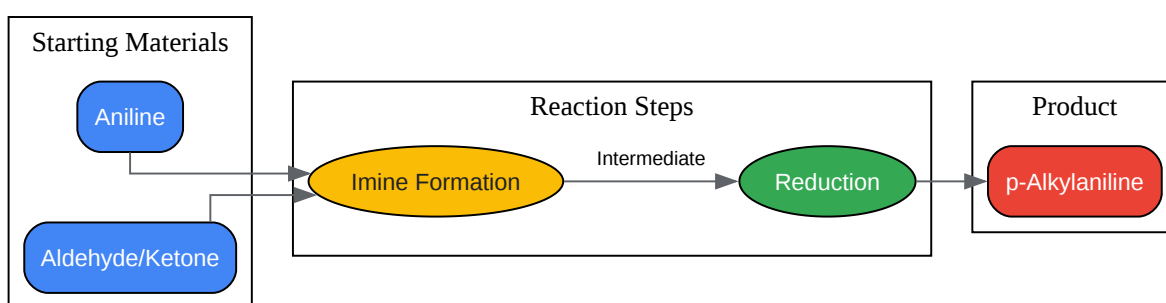
The introduction of a long alkyl chain, such as the nonyl group in **4-Nonylaniline**, can significantly alter the physicochemical properties of the parent aniline molecule. This modification can influence its lipophilicity, membrane permeability, and metabolic stability, which

are critical parameters in drug design. Researchers may explore long-chain alkylanilines to modulate the pharmacokinetic and pharmacodynamic profiles of lead compounds.

Visualizing Workflows

General Synthesis of p-Alkylanilines

The following diagram illustrates a generalized synthetic pathway for the preparation of p-alkylanilines.

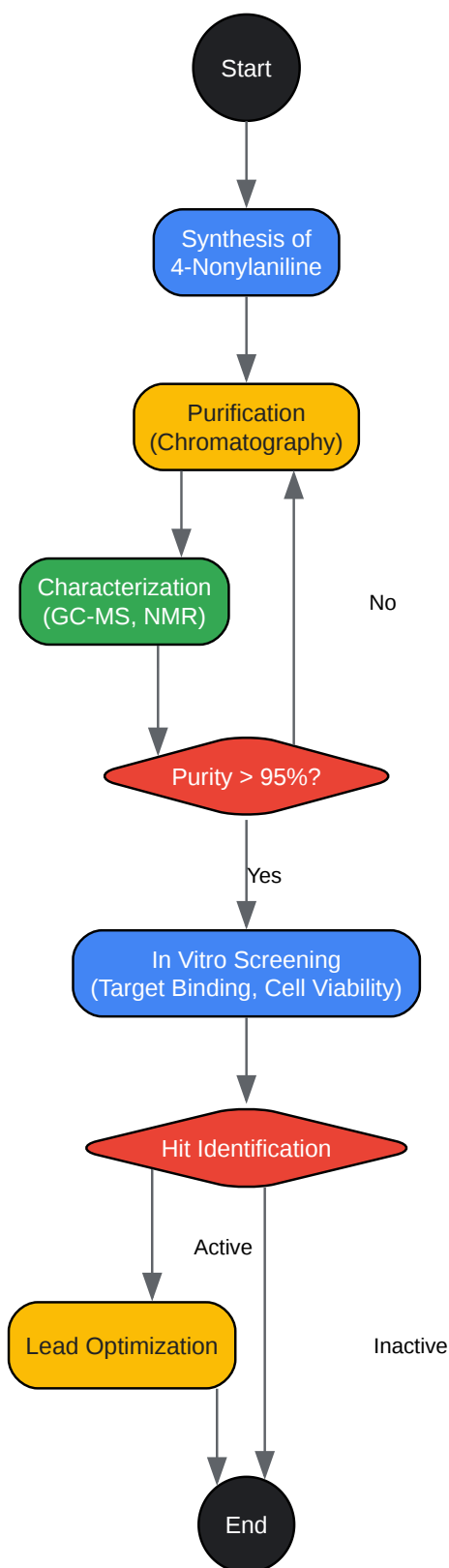


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Caption: Generalized synthesis of p-alkylanilines.

Workflow for Synthesis and Screening of Novel Aniline Derivatives

This diagram outlines a logical workflow for the synthesis and subsequent screening of a novel aniline derivative, such as **4-Nonylaniline**, in a drug discovery context.



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Caption: Drug discovery workflow for aniline derivatives.

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- To cite this document: BenchChem. [An In-Depth Technical Guide to 4-Nonylaniline: Properties, Synthesis, and Characterization]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1345694#4-nonylaniline-cas-number-and-properties]

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